

AZD2858 Technical Support Center: Troubleshooting Solubility and Experimental Design

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Compound of Interest

Compound Name: AZD2858

Cat. No.: B1666211

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility challenges and practical considerations for working with **AZD2858**, a potent Glycogen Synthase Kinase-3 (GSK-3) inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **AZD2858** and what is its primary mechanism of action?

A1: **AZD2858** is a potent, orally active, and selective inhibitor of Glycogen Synthase Kinase-3 (GSK-3), with IC₅₀ values of 0.9 nM and 5 nM for GSK-3 α and GSK-3 β , respectively.^{[1][2]} Its primary mechanism of action involves the inhibition of GSK-3, which leads to the activation of the canonical Wnt/ β -catenin signaling pathway.^{[3][4][5]} This pathway is crucial for various cellular processes, including osteoblast differentiation and bone formation.^{[5][6]}

Q2: What are the main solubility limitations of **AZD2858**?

A2: **AZD2858** is poorly soluble in aqueous solutions, including water and ethanol.^{[3][5]} While it is soluble in organic solvents like DMSO and DMF, precipitation can occur when these stock solutions are diluted into aqueous buffers or cell culture media.

Q3: How should I store **AZD2858** powder and stock solutions?

A3: **AZD2858** powder should be stored at -20°C for up to three years.^[1] Stock solutions in an organic solvent like DMSO should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for one year or at -20°C for up to six months.^{[1][3]}

Q4: Is **AZD2858** cell-permeable and orally bioavailable?

A4: Yes, **AZD2858** is described as a brain-permeable and orally bioavailable compound.^{[4][7]}

Troubleshooting Guide

Issue: My **AZD2858** powder is not dissolving in DMSO.

- Solution 1: Use fresh, high-quality DMSO. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. Water contamination in DMSO can significantly reduce the solubility of **AZD2858**.^[3] Always use newly opened or properly stored anhydrous DMSO.
- Solution 2: Gentle heating and sonication. If the compound does not readily dissolve, you can gently warm the solution and use an ultrasonic bath to aid dissolution.^[1] Be cautious with heating to avoid compound degradation.

Issue: A precipitate forms when I dilute my DMSO stock solution into aqueous media for my in vitro experiment.

- Solution 1: Decrease the final concentration of DMSO. Aim to keep the final concentration of DMSO in your cell culture medium as low as possible, typically below 0.5%, to minimize solvent-induced toxicity and precipitation.
- Solution 2: Prepare the final dilution immediately before use. Add the **AZD2858** stock solution to your pre-warmed media and mix thoroughly right before adding it to your cells. This minimizes the time the compound has to precipitate out of the less favorable aqueous environment.
- Solution 3: Consider alternative in vitro formulations. For specific applications, a formulation using a small amount of DMSO followed by dilution in a solution containing solubilizing agents like PBS with a low percentage of a suitable surfactant could be explored, though this would need careful validation for your specific cell type.

Issue: I am observing inconsistent results in my animal studies.

- Solution 1: Ensure a homogenous formulation. For oral or intraperitoneal administration, it is critical that the formulation is consistent between doses. If using a suspension, ensure it is well-mixed before each administration. For clear solutions, ensure all components are fully dissolved.
- Solution 2: Follow a validated in vivo formulation protocol. Several protocols using co-solvents and excipients have been developed to improve the delivery of **AZD2858**. Using a published and validated formulation will provide more reliable and reproducible results.

Quantitative Solubility Data

Solvent/Formulation Vehicle	Concentration	Solution Type	Source
DMSO	≥12.5 mg/mL (27.56 mM)	Clear Solution	[1]
DMSO	10 mM	Clear Solution	[7]
DMSO	7 mg/mL (15.43 mM)	Clear Solution	[3]
DMSO	5 mg/mL	Clear Solution	[6]
DMF	10 mg/mL	Clear Solution	[6]
DMF:PBS (pH 7.2) (1:5)	0.1 mg/mL	Clear Solution	[6]
Water	Insoluble	-	[3]
Ethanol	Insoluble	-	[3][5]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	1.25 mg/mL (2.76 mM)	Suspended Solution	[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥1.25 mg/mL (2.76 mM)	Clear Solution	[1]
CMC-NA	≥5 mg/mL	Homogeneous Suspension	[3]

Experimental Protocols

Protocol 1: Preparation of AZD2858 Stock Solution for In Vitro Use

- Weigh the desired amount of **AZD2858** powder in a sterile microcentrifuge tube.
- Add fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).

- Vortex thoroughly. If necessary, use an ultrasonic bath for a few minutes to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes in sterile, light-protected tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for shorter-term storage.

Protocol 2: Preparation of AZD2858 Formulation for Oral Administration (In Vivo - Suspended Solution)

This protocol yields a 1.25 mg/mL suspended solution.[\[1\]](#)

- Prepare a stock solution of **AZD2858** in DMSO (e.g., 12.5 mg/mL).
- In a sterile tube, add the following solvents in order, ensuring complete mixing after each addition:
 - 400 µL PEG300
 - 100 µL of the 12.5 mg/mL **AZD2858** in DMSO stock solution
 - 50 µL Tween-80
 - 450 µL Saline
- Vortex the final mixture thoroughly. An ultrasonic bath may be required to achieve a uniform suspension.[\[1\]](#)
- This formulation should be prepared fresh for each experiment.

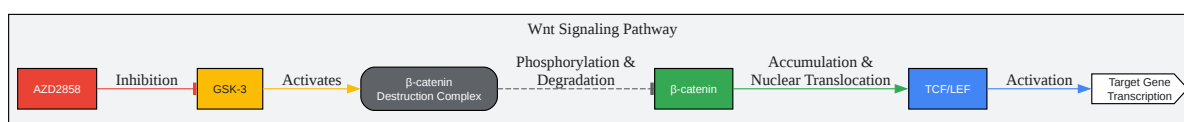
Protocol 3: Preparation of AZD2858 Formulation for Injection (In Vivo - Clear Solution)

This protocol yields a clear solution with a concentration of ≥ 1.25 mg/mL.[\[1\]](#)

- Prepare a stock solution of **AZD2858** in DMSO (e.g., 12.5 mg/mL).
- Prepare a 20% solution of SBE- β -CD (Sulfobutylether- β -cyclodextrin) in saline.

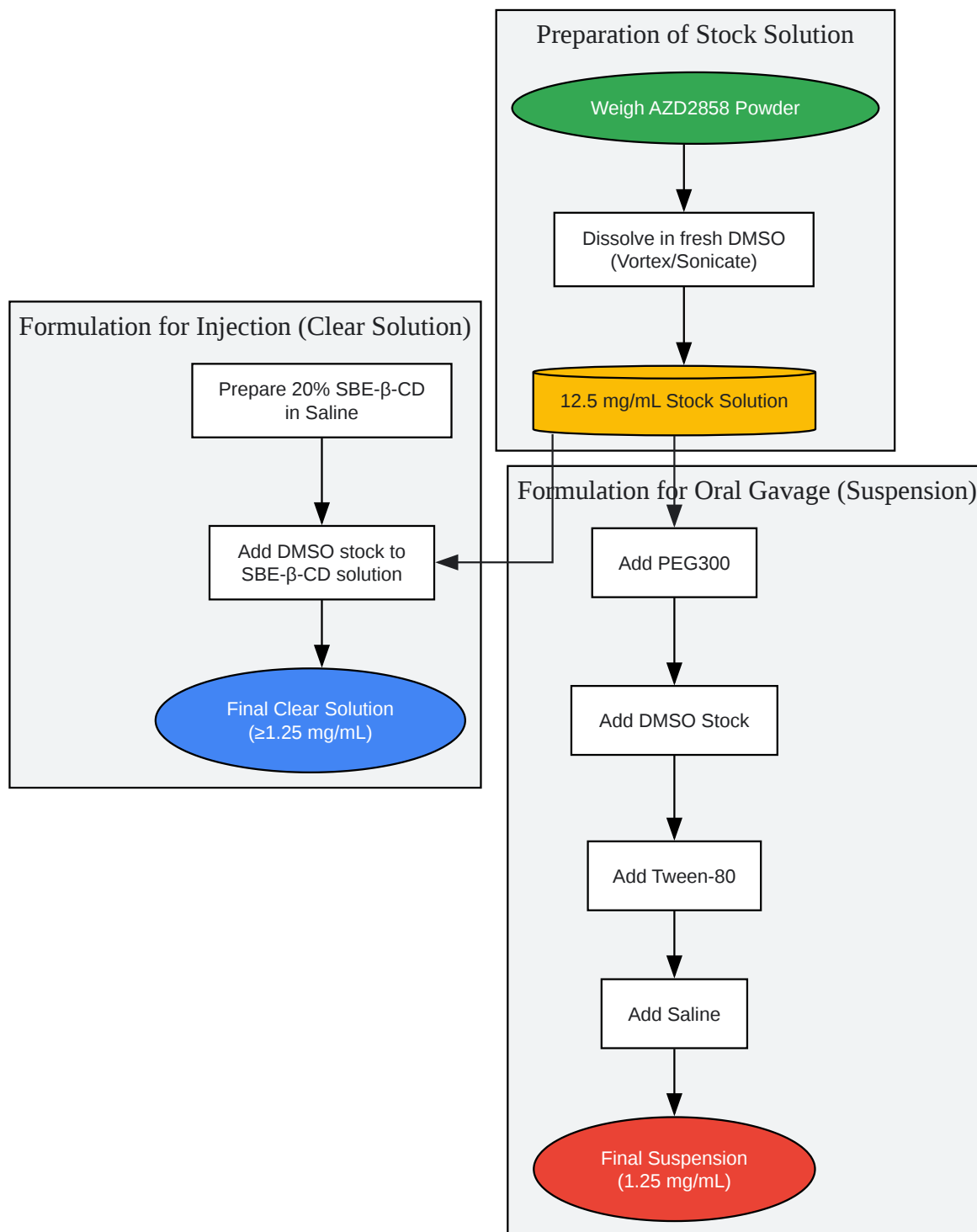
- In a sterile tube, add 900 μ L of the 20% SBE- β -CD in saline solution.
- Add 100 μ L of the 12.5 mg/mL **AZD2858** in DMSO stock solution to the SBE- β -CD solution.
- Mix thoroughly until a clear solution is obtained.

Visualizations



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Caption: **AZD2858** inhibits GSK-3, leading to the stabilization and nuclear translocation of β -catenin.



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